

# A Technical Guide to Firocoxib-d4 for Research Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Firocoxib-d4*

Cat. No.: *B12413866*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the commercial availability and technical specifications of **Firocoxib-d4**, a deuterated internal standard essential for the accurate quantification of the selective COX-2 inhibitor, Firocoxib, in complex biological matrices. This document also outlines a typical experimental workflow for its use in bioanalytical assays and provides a visual representation of the relevant biological pathway.

## Commercial Suppliers and Product Specifications

The selection of a suitable commercial supplier for **Firocoxib-d4** is a critical first step in any research endeavor. The following table summarizes the product specifications from several reputable suppliers to facilitate a comparative evaluation.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
InvivoChem	Firocoxib-d4	1325700-11-5	C <sub>17</sub> H <sub>16</sub> D <sub>4</sub> O <sub>5</sub> S	340.43	≥98%	For research use only.[1]
Simson Pharma Limited	Firocoxib D4	1325700-11-5	C <sub>17</sub> H <sub>16</sub> D <sub>4</sub> O <sub>5</sub> S	340.43	Accompanied by Certificate of Analysis.	-
Pharmaffiliates	Firocoxib-d4	1325700-11-5	C <sub>17</sub> H <sub>16</sub> D <sub>4</sub> O <sub>5</sub> S	340.43	High purity.	White solid appearance.[2]
BIOZOL	Firocoxib-d4	1325700-11-5	C <sub>17</sub> H <sub>16</sub> D <sub>4</sub> O <sub>5</sub> S	340.43	95% (HPLC and Isotopic)	White to off-white solid.[3]
LGC Standards	Firocoxib-d4	1325700-11-5	C <sub>17</sub> H <sub>16</sub> D <sub>4</sub> O <sub>5</sub> S	340.43	>95% (HPLC)	Stable Isotope Labelled API.[4]
MedchemExpress	Firocoxib-d4	1325700-11-5	C <sub>17</sub> H <sub>16</sub> D <sub>4</sub> O <sub>5</sub> S	340.43	Not specified	Deuterium labeled Firocoxib.[5]
Santa Cruz Biotechnology	Firocoxib-d4	1325700-11-5	C <sub>17</sub> H <sub>16</sub> D <sub>4</sub> O <sub>5</sub> S	340.43	Not specified	Biochemical for proteomics research.[6]

## Experimental Protocol: Bioanalytical Method for Firocoxib using Firocoxib-d4

The following is a representative LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry) protocol for the quantification of Firocoxib in a biological matrix, utilizing **Firocoxib-d4** as an internal standard. This method is adapted from established procedures for the analysis of Firocoxib in plasma and urine.<sup>[5][7]</sup>

## 1. Sample Preparation (Solid Phase Extraction - SPE)

- To 200 µL of plasma or urine, add 20 µL of **Firocoxib-d4** internal standard solution (concentration to be optimized based on expected analyte levels).
- Vortex mix the samples.
- Load the mixture onto a pre-conditioned C18 SPE cartridge.
- Wash the cartridge with a weak organic solvent (e.g., 5% methanol in water) to remove interferences.
- Elute the analyte and internal standard with a strong organic solvent (e.g., methanol or acetonitrile).
- Evaporate the eluate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

## 2. LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column (e.g., Phenomenex Luna Phenyl-Hexyl) is suitable for separation.<sup>[7]</sup>
  - Mobile Phase: A gradient or isocratic elution with a mixture of an aqueous buffer (e.g., 2 mM ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).<sup>[5][7]</sup>
  - Flow Rate: Typically in the range of 0.2-0.5 mL/min.
  - Column Temperature: Maintained at a constant temperature (e.g., 40°C) for reproducibility.

- Tandem Mass Spectrometry (MS/MS):
  - Ionization Source: Electrospray Ionization (ESI) in either positive or negative mode, depending on the analyte's properties.
  - Scan Type: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
  - MRM Transitions:
    - Firocoxib: Monitor the transition from the precursor ion (parent mass) to a specific product ion (daughter mass).
    - **Firocoxib-d4**: Monitor the transition from its deuterated precursor ion to a corresponding product ion. The mass shift due to deuterium labeling allows for its differentiation from the unlabeled analyte.

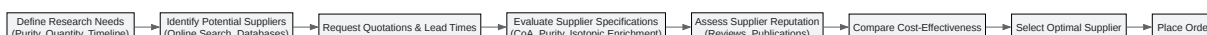
### 3. Data Analysis

- Quantify Firocoxib by calculating the peak area ratio of the analyte to the internal standard (**Firocoxib-d4**).
- Generate a calibration curve using known concentrations of Firocoxib spiked into a blank matrix.
- Determine the concentration of Firocoxib in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Visualizing Key Processes

### Supplier Selection Workflow

The process of selecting a suitable commercial supplier for **Firocoxib-d4** involves several key decision points, as illustrated in the following workflow diagram.

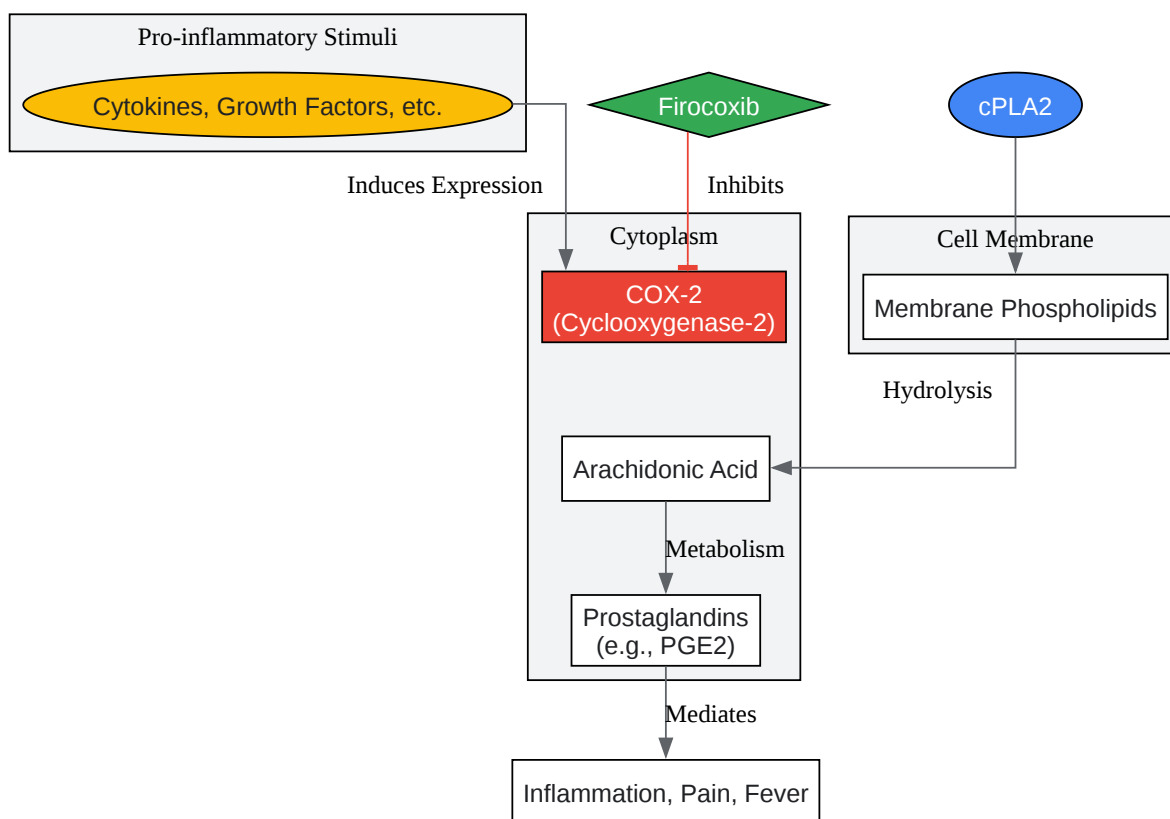


[Click to download full resolution via product page](#)

A flowchart illustrating the key steps in selecting a commercial supplier for a research chemical.

### COX-2 Signaling Pathway

Firocoxib is a selective inhibitor of the cyclooxygenase-2 (COX-2) enzyme. Understanding the COX-2 signaling pathway is crucial for researchers working with this compound. The diagram below provides a simplified representation of this pathway.

[Click to download full resolution via product page](#)

A simplified diagram of the COX-2 signaling pathway and the inhibitory action of Firocoxib.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Firocoxib-d4 (Firocoxib-d4) | COX | 1325700-11-5 | Invivochem [invivochem.com]
- 4. researchgate.net [researchgate.net]
- 5. Automated liquid chromatography-tandem mass spectrometry method for the analysis of firocoxib in urine and plasma from horse and dog - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
- 7. colab.ws [colab.ws]
- To cite this document: BenchChem. [A Technical Guide to Firocoxib-d4 for Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12413866#commercial-suppliers-of-firocoxib-d4-for-research\]](https://www.benchchem.com/product/b12413866#commercial-suppliers-of-firocoxib-d4-for-research)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)